

Essential Safety and Logistical Information for Handling Methyl N-acetylantranilate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Methyl N-acetylantranilate**

Cat. No.: **B181298**

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides comprehensive, step-by-step guidance for the safe handling and disposal of **Methyl N-acetylantranilate**, a compound used in flavor and fragrance research. Adherence to these protocols is essential for minimizing risk and ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Methyl N-acetylantranilate** is provided in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	2719-08-6[1][2]
Molecular Formula	C ₁₀ H ₁₁ NO ₃ [1][2]
Molecular Weight	193.20 g/mol [1][2]
Synonyms	2-Acetamidobenzoic Acid Methyl Ester, Methyl 2-Acetamidobenzoate, N-Acetylantranilic Acid Methyl Ester[1][2]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to light yellow crystals with a fruity grape aroma[3]
Solubility	Slightly soluble in water; soluble in ethanol
pKa	14.51 ± 0.70 (Predicted)[3]
Storage Class	Combustible Solids (Storage Class 11)

Hazard Identification and Personal Protective Equipment (PPE)

While **Methyl N-acetylanthranilate** is not classified as hazardous under OSHA HazCom standards, it is crucial to follow standard laboratory safety practices.[1] The recommended personal protective equipment is detailed below.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye Protection	Safety glasses with side-shields or goggles. A face shield may be required in situations with a higher risk of splashing.[1]
Hand Protection	Chemically resistant protective gloves (e.g., nitrile rubber).[1]
Respiratory Protection	A dust respirator should be used, especially when handling the solid form where dust may be generated.[1]
Skin and Body Protection	A standard laboratory coat is required. Protective boots may be necessary depending on the scale of handling.[1]

Operational Plan: Handling Methyl N-acetylanthranilate

Follow these step-by-step procedures for the safe handling of **Methyl N-acetylanthranilate** in a laboratory setting.

Pre-Operational Checks

- Verify Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and in good working order.[\[1\]](#)
- Gather PPE: Collect all necessary PPE as specified in Table 3 and inspect for any damage.
- Prepare Workspace: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[1\]](#)
- Review Safety Data Sheet (SDS): Before beginning work, review the SDS for **Methyl N-acetylanthranilate**.

Handling Procedure

- Don PPE: Put on your lab coat, safety glasses, and gloves.
- Weighing the Compound: If weighing the solid, perform this task in a fume hood to avoid inhaling any dust.
- Dissolving the Compound: When dissolving in a solvent, add the solid to the solvent slowly to avoid splashing.
- Heating: If heating is required, be aware that the compound may decompose at high temperatures and generate poisonous fumes.[\[1\]](#) Closed containers should not be heated as they may explode.[\[1\]](#)
- Post-Handling: After handling, wash hands and face thoroughly.[\[1\]](#)

Accidental Release and First Aid

In the event of an accidental release or exposure, follow these procedures.

Spill Cleanup

- Evacuate and Secure: Keep unnecessary personnel away from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For a solid spill, carefully sweep the material to collect it in an airtight container, avoiding dust dispersal.[\[1\]](#)
- Disposal of Cleanup Materials: All materials used for cleanup should be placed in a sealed container for proper disposal.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[1\]](#) If irritation persists, seek medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and rinse the affected skin with water.[\[1\]](#) If skin irritation occurs, seek medical attention.[\[1\]](#)
- Ingestion: If swallowed, rinse the mouth with water. Seek medical advice if you feel unwell.[\[1\]](#)

Disposal Plan

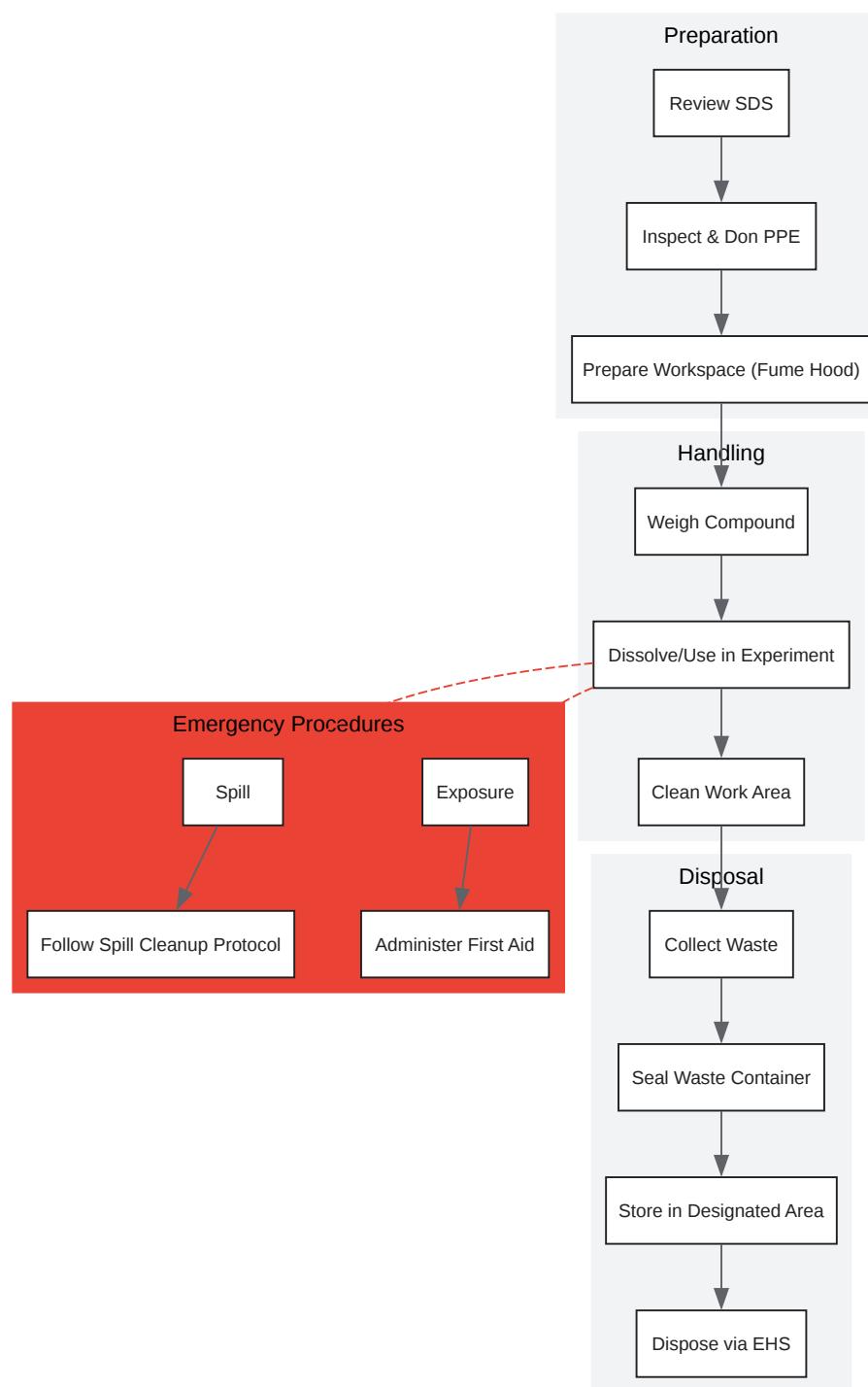
Proper disposal of chemical waste is critical for laboratory and environmental safety.

- Waste Collection: Collect all waste containing **Methyl N-acetylantranilate**, including contaminated consumables, in a designated and clearly labeled hazardous waste container.
- Container Sealing: Ensure the waste container is tightly sealed to prevent leaks or spills.
- Storage: Store the sealed waste container in a designated, well-ventilated waste accumulation area, away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office or a licensed chemical waste disposal company. Do not dispose of **Methyl N-acetylantranilate** down the drain.[\[1\]](#)

Workflow for Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **Methyl N-acetylanthranilate**.

Workflow for Handling and Disposal of Methyl N-acetylantranilate

[Click to download full resolution via product page](#)**Caption: Logical workflow for the safe handling and disposal of **Methyl N-acetylantranilate**.**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. calpaclab.com [calpaclab.com]
- 3. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Methyl N-acetylanthranilate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181298#personal-protective-equipment-for-handling-methyl-n-acetylanthranilate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

